

# Thermochemical Properties of 2-Methylheptane: A Technical Guide

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## Compound of Interest

Compound Name: 2-Methylheptane

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This in-depth technical guide provides a comprehensive overview of the core thermochemical data for **2-methylheptane**. The information is presented in a structured format to facilitate easy access and comparison, supplemented by detailed experimental protocols and a visualization of the data determination workflow.

## Core Thermochemical Data

The following tables summarize the key thermochemical properties of **2-methylheptane** at standard conditions (298.15 K and 1 bar).



Property	Value	Units
Molecular Formula	C <sub>8</sub> H <sub>18</sub>	-
Molecular Weight	114.23	g/mol
Standard Molar Entropy (S <sup>⊖</sup> <sub>298</sub> )	356.39	J K <sup>-1</sup> mol <sup>-1</sup>
Standard Enthalpy of Formation (ΔfH <sup>⊖</sup> <sub>298</sub> )	-256.5 to -253.9	kJ mol <sup>-1</sup>
Standard Enthalpy of Combustion (ΔcH <sup>⊖</sup> <sub>298</sub> )	-5466.7 to -5464.3	kJ mol <sup>-1</sup>
Heat Capacity (C <sub>p</sub> )	252.00	J K <sup>-1</sup> mol <sup>-1</sup>

Table 1: Key Thermochemical Properties of **2-Methylheptane**.[\[1\]](#)

## Experimental Protocols

The determination of the thermochemical data presented above relies on precise calorimetric measurements. The primary methodologies employed are low-temperature adiabatic calorimetry for heat capacity and entropy, and combustion calorimetry for the enthalpy of formation.

### Low-Temperature Adiabatic Calorimetry (for Heat Capacity and Entropy)

The experimental measurements for the low-temperature thermal properties of **2-methylheptane** were conducted using an adiabatic calorimeter.[\[2\]](#) This method is fundamental for determining the heat capacity and, subsequently, the entropy of a substance.

Apparatus:

- An adiabatic calorimeter, which is designed to minimize heat exchange with the surroundings.
- A platinum resistance thermometer for precise temperature measurements.



- A heater of known resistance to introduce energy into the sample.
- A system for measuring the electrical energy supplied to the heater.

#### Methodology:

- Sample Preparation: A high-purity sample of **2-methylheptane** is required. The sample is typically dried and degassed before being introduced into the calorimeter vessel. For **2-methylheptane**, a sample of 99.969 moles per cent purity has been used.[\[2\]](#)
- Calorimeter Loading: A known mass of the **2-methylheptane** sample is transferred into the calorimeter. The calorimeter is then filled with a low-pressure helium atmosphere to facilitate thermal equilibrium.
- Cooling: The calorimeter is cooled to a low starting temperature, typically near the triple point of nitrogen or hydrogen.
- Heat Capacity Measurement:
  - The initial temperature of the sample is allowed to equilibrate and is precisely measured.
  - A known quantity of electrical energy is supplied to the heater within the calorimeter for a specific duration.
  - The final equilibrium temperature of the sample is measured.
  - The heat capacity ( $C_p$ ) is calculated using the following equation:  $C_p = Q / \Delta T$  where  $Q$  is the heat added and  $\Delta T$  is the change in temperature.
  - This process is repeated in small temperature increments over the desired temperature range (e.g., from 12 K to 360 K for **2-methylheptane**).[\[2\]](#)
- Entropy Calculation: The standard molar entropy ( $S^\ominus$ ) at a given temperature is determined by integrating the heat capacity data from 0 K to that temperature, accounting for any phase transitions (e.g., melting). The third law of thermodynamics is the basis for this calculation, assuming the entropy at 0 K for a perfect crystal is zero.



## Combustion Calorimetry (for Enthalpy of Formation)

The standard enthalpy of formation of **2-methylheptane** is determined indirectly through the measurement of its standard enthalpy of combustion using a bomb calorimeter.

Apparatus:

- A high-pressure "bomb" vessel, typically made of stainless steel.
- A surrounding water jacket (calorimeter) with a precise thermometer.
- An ignition system to initiate the combustion.
- A system for supplying a known pressure of pure oxygen.

Methodology:

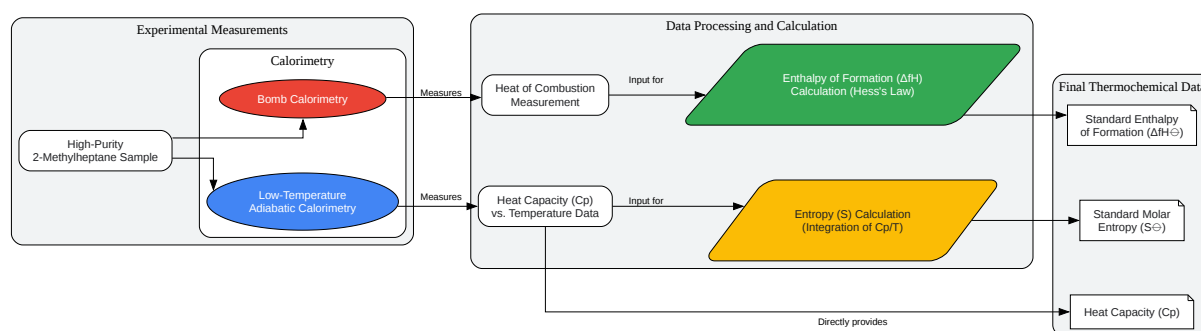
- **Sample Preparation:** A precisely weighed sample of liquid **2-methylheptane** is placed in a crucible inside the bomb.
- **Bomb Assembly:** The bomb is sealed and pressurized with a large excess of pure oxygen (typically around 30 atm).
- **Calorimeter Setup:** The bomb is placed in the calorimeter, which is filled with a known mass of water. The initial temperature of the water is recorded.
- **Combustion:** The sample is ignited electrically. The combustion of the hydrocarbon releases a significant amount of heat, which is transferred to the bomb and the surrounding water, causing the temperature to rise.
- **Temperature Measurement:** The final, maximum temperature of the water is carefully recorded.
- **Calculation of Enthalpy of Combustion:**
  - The heat released by the combustion ( $q_{\text{reaction}}$ ) is calculated from the temperature change of the calorimeter and its known heat capacity (determined through calibration, often with a standard like benzoic acid).



- The standard enthalpy of combustion ( $\Delta_c H^\ominus$ ) is then calculated on a molar basis.
- Calculation of Enthalpy of Formation: The standard enthalpy of formation ( $\Delta_f H^\ominus$ ) of **2-methylheptane** is then calculated using Hess's Law, from its standard enthalpy of combustion and the known standard enthalpies of formation of the combustion products ( $\text{CO}_2$  and  $\text{H}_2\text{O}$ ). The balanced chemical equation for the combustion of **2-methylheptane** is:  
$$\text{C}_8\text{H}_{18}(\text{l}) + 12.5 \text{O}_2(\text{g}) \rightarrow 8 \text{CO}_2(\text{g}) + 9 \text{H}_2\text{O}(\text{l})$$

## Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of the key thermochemical properties of **2-methylheptane**.



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Figure 1: Workflow for determining thermochemical properties of **2-methylheptane**.



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## References

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